

Application Notes and Protocols for Spectrophotometric Estimation of Rupatadine in Solutions

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Compound of Interest

Compound Name: *Rupatadine*

Cat. No.: *B1662895*

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Introduction

Rupatadine is a second-generation antihistamine and platelet-activating factor (PAF) antagonist used in the treatment of allergic rhinitis and urticaria. Accurate and precise quantification of **rupatadine** in bulk drug and pharmaceutical formulations is crucial for quality control and research purposes. Ultraviolet-Visible (UV-Vis) spectrophotometry offers a simple, cost-effective, and rapid analytical approach for this purpose. This document provides detailed application notes and protocols for various spectrophotometric methods for the estimation of **rupatadine** in solutions, tailored for researchers, scientists, and drug development professionals. The methodologies described are based on established and validated techniques, including zero-order, first-order derivative, and area under the curve (AUC) spectrophotometry, as well as extractive spectrophotometric methods.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for various spectrophotometric methods for the estimation of **rupatadine**, providing a comparative overview of their performance characteristics.

Method	Solvent/ Reagent	λ_{max} (nm) / Wavele ngth Range	Linearit y Range ($\mu\text{g/mL}$)	Correlat ion Coeffici ent (r^2)	LOD ($\mu\text{g/mL}$)	LOQ ($\mu\text{g/mL}$)	Referen ce
Zero- Order Spectrop hotometr y	Methanol	263	2 - 20	0.999	-	-	[1][2]
Methanol	246	2 - 10	0.9995	0.1	0.3	[3]	
First- Order Derivativ e	Absolute Alcohol	214	1 - 30	0.9998	-	-	[4][5]
Methanol	273.46 (ZCP of Monteluk ast)	5 - 25	0.9994	-	-		
Area Under Curve (AUC)	Absolute Alcohol	245 - 255	1 - 30	0.9988	-	-	
Extractiv e Spectrop hotometr y (Ion- Pair Complex)	Bromocr esol Green	416	1 - 12	-	-	-	
Eriochro me Black-T	511	2.5 - 50	-	-	-		

Solochrome Dark Blue	527	100 - 600	-	-	-
Bromothymol Blue	416	1.0 - 12.0	-	-	-
Bromophenol Blue	418	1.0 - 16.0	-	-	-
Methyl Orange	422	1.0 - 28.0	-	-	-
Potassium Ferricyanide	438	10 - 50	0.999	1.06	3.20

Experimental Protocols

Method 1: Zero-Order UV Spectrophotometry

This method is the simplest spectrophotometric technique, measuring the absorbance of the analyte at its wavelength of maximum absorption (λ_{max}).

1.1. Materials and Reagents

- **Rupatadine** Fumarate reference standard
- Methanol (AR grade)
- UV-Vis Spectrophotometer (double beam) with 1 cm matched quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance

1.2. Preparation of Standard Stock Solution (100 $\mu\text{g/mL}$)

- Accurately weigh 10 mg of **Rupatadine** Fumarate reference standard.

- Transfer it to a 100 mL volumetric flask.
- Dissolve in approximately 70 mL of methanol with the aid of sonication if necessary.
- Make up the volume to 100 mL with methanol.

1.3. Preparation of Working Standard Solutions and Calibration Curve

- From the standard stock solution, pipette appropriate aliquots into a series of 10 mL volumetric flasks.
- Dilute with methanol to obtain final concentrations in the linear range (e.g., 2, 4, 6, 8, 10 $\mu\text{g/mL}$).
- Scan each solution from 400 nm to 200 nm against a methanol blank to determine the λ_{max} . The reported λ_{max} is 246 nm.
- Measure the absorbance of all working standard solutions at 246 nm.
- Plot a calibration curve of absorbance versus concentration.

1.4. Preparation of Sample Solution (from Tablets)

- Weigh and finely powder 20 tablets to determine the average weight.
- Accurately weigh a quantity of powder equivalent to 10 mg of **rupatadine** and transfer it to a 100 mL volumetric flask.
- Add about 70 mL of methanol and sonicate for 15-20 minutes to ensure complete dissolution of the drug.
- Make up the volume to 100 mL with methanol and mix well.
- Filter the solution through a suitable filter paper (e.g., Whatman No. 41).
- Dilute an appropriate volume of the filtrate with methanol to obtain a final concentration within the calibration range.

1.5. Estimation of **Rupatadine**

- Measure the absorbance of the final sample solution at 246 nm against the methanol blank.
- Determine the concentration of **rupatadine** in the sample solution from the calibration curve.
- Calculate the amount of **rupatadine** in the tablet formulation.

Method 2: First-Order Derivative Spectrophotometry

This method uses the first derivative of the absorption spectrum, which can help in eliminating interference from excipients and resolving overlapping spectra.

2.1. Materials and Reagents

- **Rupatadine** Fumarate reference standard
- Absolute Alcohol (AR grade)
- UV-Vis Spectrophotometer with derivative spectroscopy software

2.2. Preparation of Solutions

- Prepare the standard stock solution (100 µg/mL) and working standard solutions (1-30 µg/mL) in absolute alcohol as described in section 1.2 and 1.3.
- Prepare the sample solution from tablets using absolute alcohol as the solvent, following the procedure in section 1.4.

2.3. Spectrophotometric Analysis

- Scan the prepared standard solutions in the UV range (e.g., 300-200 nm).
- Convert the zero-order spectra to first-order derivative spectra using the instrument's software.
- The amplitude of the first derivative spectrum is measured at 214 nm.

- Plot a calibration curve of the derivative amplitude at 214 nm versus the concentration of **rupatadine**.
- Measure the derivative amplitude of the sample solution at 214 nm and determine the concentration from the calibration curve.

Method 3: Area Under Curve (AUC) Method

The AUC method involves calculating the integrated value of absorbance with respect to wavelength between two selected wavelengths.

3.1. Materials and Reagents

- **Rupatadine** Fumarate reference standard
- Absolute Alcohol (AR grade)
- UV-Vis Spectrophotometer with AUC calculation software

3.2. Preparation of Solutions

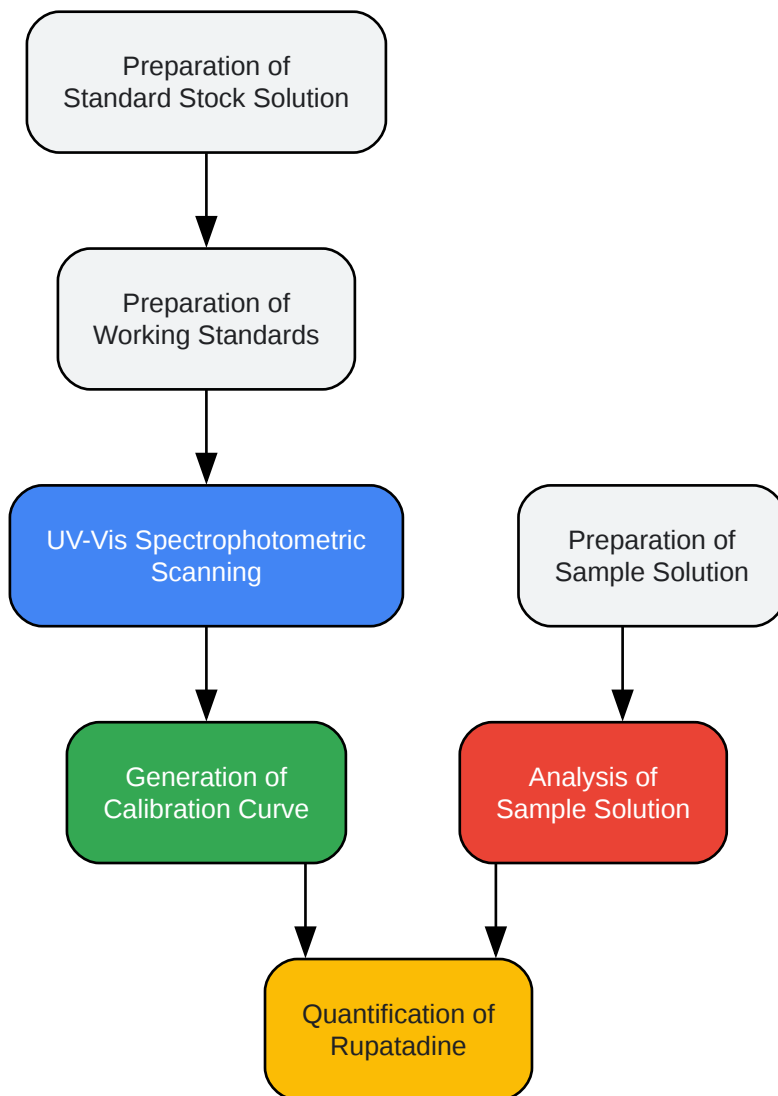
- Prepare the standard stock solution (100 µg/mL) and working standard solutions (1-30 µg/mL) in absolute alcohol as described in section 1.2 and 1.3.
- Prepare the sample solution from tablets using absolute alcohol as the solvent, following the procedure in section 1.4.

3.3. Spectrophotometric Analysis

- Scan the prepared standard solutions in the UV range (e.g., 300-200 nm).
- Calculate the area under the curve of the zero-order spectrum between 245 nm and 255 nm.
- Plot a calibration curve of the AUC (245-255 nm) versus the concentration of **rupatadine**.
- Measure the AUC of the sample solution in the same wavelength range and determine the concentration from the calibration curve.

Visualizations

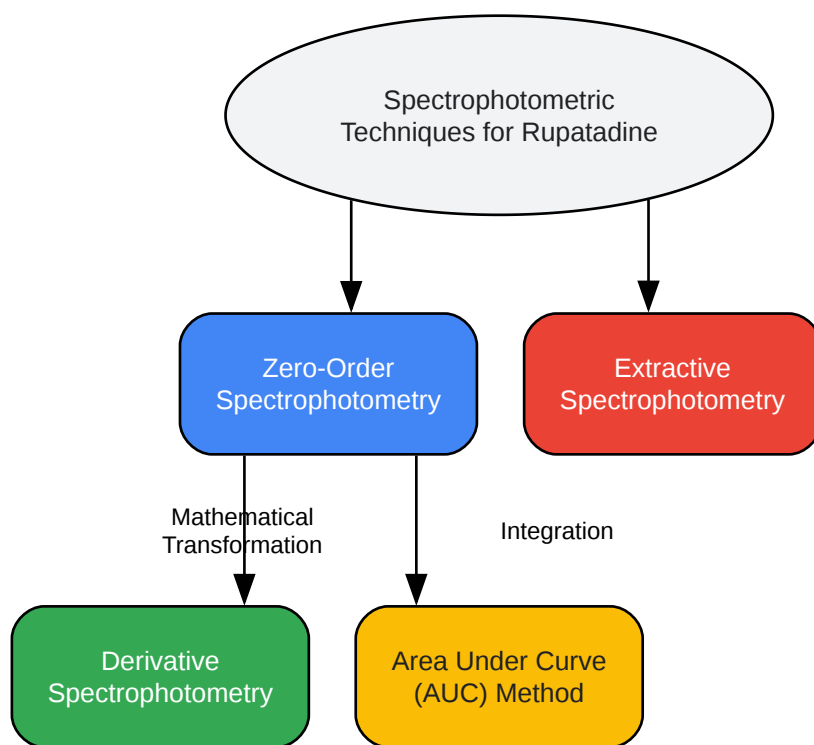
Experimental Workflow for Spectrophotometric Analysis



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Caption: Workflow for the spectrophotometric estimation of **rupatadine**.

Logical Relationship of Spectrophotometric Methods



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Caption: Relationship between different spectrophotometric methods for **rupatadine** analysis.

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